

N-Butoxyacetamide chemical structure and formula

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Compound of Interest

Compound Name: *N*-Butoxyacetamide

Cat. No.: B15428253

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An In-depth Technical Guide to N-Butylacetamide

Note on Nomenclature: The topic specified was "**N-Butoxyacetamide**." However, a comprehensive search of chemical literature and databases reveals a scarcity of information on this compound. It is highly likely that the intended compound of interest is the structurally similar and well-documented N-Butylacetamide. This guide will, therefore, focus on N-Butylacetamide. Chemically, "butoxy" refers to a C₄H₉O- group, which would make **N-Butoxyacetamide** (CH₃CONHOC₄H₉) an N-alkoxyamide. In contrast, "butyl" refers to a C₄H₉- group, making N-Butylacetamide (CH₃CONHC₄H₉) an N-alkylamide, which is a more common functional group.

Chemical Structure and Formula

N-Butylacetamide is a monosubstituted amide with a linear butyl group attached to the nitrogen atom of an acetamide.

- Chemical Formula: C₆H₁₃NO
- IUPAC Name: N-butylacetamide[1]
- CAS Registry Number: 1119-49-9[1]
- Canonical SMILES: CCCCNC(=O)C

- InChI: InChI=1S/C6H13NO/c1-3-4-5-7-6(2)8/h3-5H2,1-2H3,(H,7,8)[1]
- InChIKey: GYLDXXLJMRTVSS-UHFFFAOYSA-N[1]

Physicochemical Properties

The following table summarizes the key quantitative data for N-Butylacetamide.

Property	Value	Source(s)
Molecular Weight	115.17 g/mol	[1]
Boiling Point	229 °C at 760 mmHg	
Melting Point	-12 °C	
Density	0.862 - 0.9 g/mL	
Solubility	Soluble in water	[2]

Experimental Protocol: Synthesis of N-Butylacetamide

The most common method for synthesizing N-Butylacetamide is the acylation of butylamine with acetic anhydride.

Materials:

- Butylamine
- Acetic anhydride
- Pyridine (optional, as a catalyst and acid scavenger)
- Diethyl ether
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate

- Round-bottom flask
- Magnetic stirrer
- Dropping funnel
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

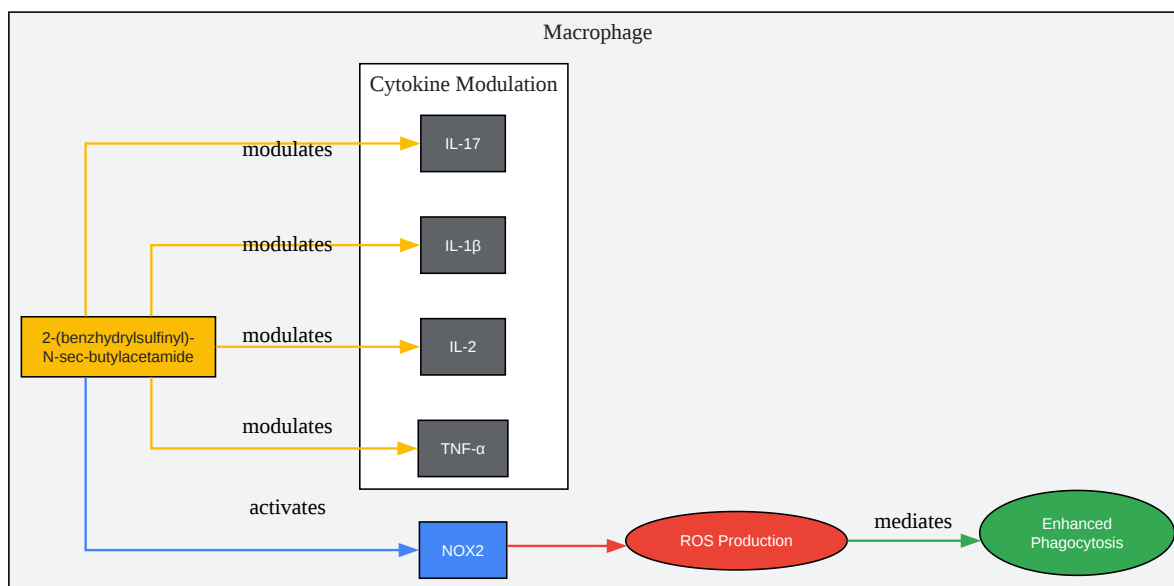
- In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve butylamine (1 equivalent) in diethyl ether.
- Cool the flask in an ice bath.
- Add acetic anhydride (1.1 equivalents) dropwise to the stirred solution of butylamine. If using, pyridine (1.1 equivalents) can be added to the butylamine solution before the addition of acetic anhydride.
- After the addition is complete, remove the ice bath and allow the reaction mixture to stir at room temperature for 2-3 hours.
- Transfer the reaction mixture to a separatory funnel and wash with a saturated sodium bicarbonate solution to neutralize any excess acetic acid and anhydride.
- Wash the organic layer with water and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the filtrate using a rotary evaporator to obtain the crude N-Butylacetamide.
- The product can be further purified by distillation under reduced pressure.

Biological Activity and Signaling Pathways of a Derivative

While N-Butylacetamide itself has limited documented biological activity, its derivatives have been investigated for their therapeutic potential. One such derivative, 2-(benzhydrylsulfinyl)-N-sec-butylacetamide, isolated from fig fruits, has demonstrated potential as an immune response modulator.^[3] This compound was shown to enhance the phagocytic activity of macrophages and modulate the release of inflammatory cytokines.^[3]

The proposed mechanism involves the activation of NADPH oxidase 2 (NOX2), leading to the production of reactive oxygen species (ROS), and the modulation of key inflammatory cytokine levels, including Tumor Necrosis Factor-alpha (TNF- α), Interleukin-2 (IL-2), Interleukin-1 beta (IL-1 β), and Interleukin-17 (IL-17).^[3]

Below is a diagram illustrating this signaling pathway.



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Caption: Signaling pathway of 2-(benzhydrylsulfinyl)-N-sec-butylacetamide.

Spectroscopic Data

A variety of spectroscopic data is available for the characterization of N-Butylacetamide, including:

- Infrared (IR) Spectroscopy[4]
- ^1H Nuclear Magnetic Resonance (NMR) Spectroscopy
- ^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

- Mass Spectrometry (MS)[4]

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